

Physical properties of 5-Methylbenzofuran

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Methylbenzofuran

Cat. No.: B096412

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An In-depth Technical Guide to the Physical Properties of **5-Methylbenzofuran**

Introduction

5-Methylbenzofuran (CAS No. 18441-43-5) is a heterocyclic aromatic organic compound.^[1] It belongs to the benzofuran class of molecules, which are characterized by a fused benzene and furan ring system. The benzofuran scaffold is a common motif in a variety of natural products and pharmacologically active compounds, making its derivatives, including **5-Methylbenzofuran**, valuable building blocks in medicinal chemistry and drug development. A thorough understanding of its core physical properties is paramount for researchers and scientists in designing synthetic routes, developing purification strategies, and formulating new chemical entities. This guide provides a detailed examination of these properties, the methodologies for their determination, and the scientific rationale behind these experimental choices.

Core Physical and Chemical Properties

A consolidated summary of the key physical properties of **5-Methylbenzofuran** is presented below. These values are fundamental for its handling, characterization, and application in a laboratory setting.

| Property | Value | Source |
|-------------------|--|----------------------------|
| Molecular Formula | C ₉ H ₈ O | PubChem[1] |
| Molecular Weight | 132.16 g/mol | PubChem[1] |
| CAS Number | 18441-43-5 | PubChem[1] |
| Appearance & Odor | Strong, persistent, not unpleasant odor | Stenutz[2] |
| Density | 1.047 g/mL | Stenutz[2] |
| Boiling Point | Data not explicitly available for 5-Methylbenzofuran. The related compound, 2-Methylbenzofuran, boils at 197-198 °C. | Sigma-Aldrich[3] |
| Refractive Index | 1.547 | Stenutz[2] |
| Solubility | Insoluble in water; Soluble in alcohol. | The Good Scents Company[4] |

Detailed Analysis of Physicochemical Parameters

Molecular Weight and Formula

The molecular formula, C₉H₈O, is the elemental constitution of the molecule. The molecular weight of 132.16 g/mol is calculated from the atomic weights of its constituent atoms.[1] This value is critical for all stoichiometric calculations in chemical reactions, for preparing solutions of known molarity, and is the foundational data point for mass spectrometry analysis, where the molecular ion peak (M⁺) would be expected around this value.

Density and Refractive Index

Density, at 1.047 g/mL, indicates that **5-Methylbenzofuran** is slightly denser than water.[2] This property is useful for phase separation during aqueous workups in synthesis. The refractive index of 1.547 is a dimensionless number that describes how fast light propagates through the material.[2] It is a highly sensitive and specific physical constant for a pure liquid compound, measured with a refractometer. Its determination is a rapid and non-destructive

method for assessing the purity of a sample; deviations from the reference value can indicate the presence of impurities.

Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor. While a specific experimental value for **5-Methylbenzofuran** is not readily available in the provided sources, the boiling point of the closely related isomer, 2-Methylbenzofuran, is 197-198 °C at atmospheric pressure.^[3] This suggests that **5-Methylbenzofuran** is a relatively high-boiling liquid, a characteristic attributed to its molecular weight and aromatic structure. The boiling point is a crucial parameter for purification by distillation.

Solubility

The principle of "like dissolves like" governs solubility. As a largely nonpolar aromatic molecule, **5-Methylbenzofuran** has very limited solubility in polar solvents like water.^[4] However, it is readily soluble in common organic solvents such as ethanol, diethyl ether, and dichloromethane.^{[4][5]} This solubility profile is fundamental to selecting appropriate solvent systems for chemical reactions, extraction, and chromatography.

Experimental Protocol: Boiling Point Determination

The determination of a boiling point is a core technique for characterizing a liquid substance. The following protocol describes a standard method for its measurement.

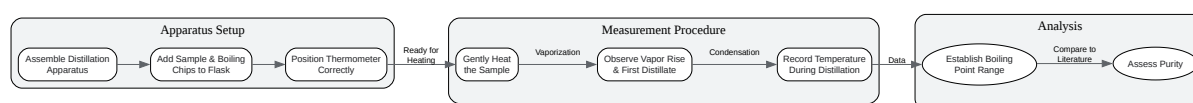
Objective: To accurately determine the boiling point of a liquid sample (e.g., **5-Methylbenzofuran**) at atmospheric pressure.

Principle: This method utilizes distillation, where the temperature of the vapor in equilibrium with the boiling liquid is measured. A constant temperature reading during the collection of the main distillate fraction indicates the boiling point of the pure substance.

Methodology:

- **Apparatus Setup:** Assemble a simple distillation apparatus consisting of a round-bottom flask, a distillation head with a port for a thermometer, a condenser, and a receiving flask.

- **Sample Preparation:** Place a small volume (e.g., 5-10 mL) of the **5-Methylbenzofuran** sample and a few boiling chips into the round-bottom flask to ensure smooth boiling.
- **Thermometer Placement:** Position the thermometer correctly. The top of the thermometer bulb should be level with the bottom of the side-arm leading to the condenser. This ensures the measured temperature is that of the vapor distilling into the condenser, not the superheated liquid.
- **Heating:** Gently heat the flask using a heating mantle.
- **Observation:** Observe the temperature as the liquid begins to boil and the vapor phase moves up into the distillation head. Record the temperature when the first drop of distillate is collected in the receiving flask.
- **Data Collection:** Continue to heat and record the temperature range over which the bulk of the material (typically 80-90%) distills. For a pure compound, this range should be narrow (typically $\leq 2\text{ }^{\circ}\text{C}$).
- **Validation:** The observed boiling point should be corrected for any significant deviation from standard atmospheric pressure (760 mmHg) if high accuracy is required.



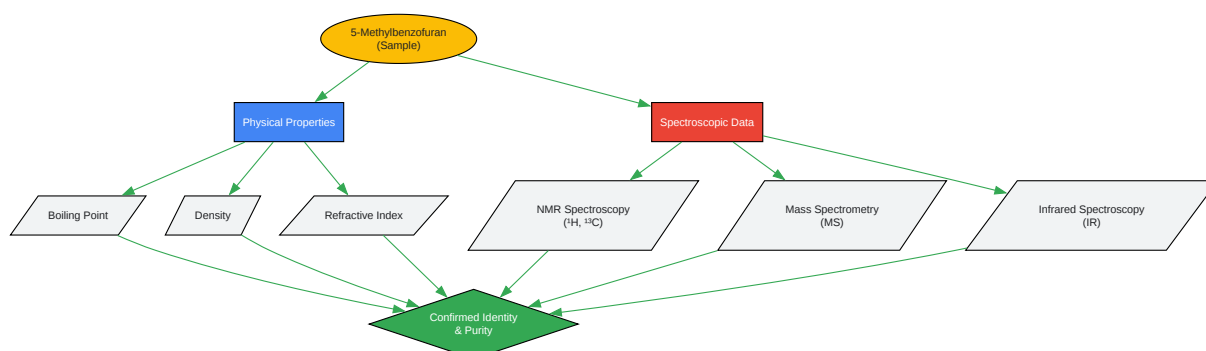
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Caption: Workflow for experimental boiling point determination.

Compound Characterization Logic

The physical properties discussed are part of a larger, self-validating system for compound identification and purity assessment. No single property is sufficient for unambiguous

identification. Instead, multiple data points from different analytical techniques are synthesized to build a conclusive profile of the molecule.



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Caption: Logical framework for chemical structure validation.

Spectroscopic data is essential for confirming the molecular structure.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Provides detailed information about the carbon-hydrogen framework of the molecule. ¹H and ¹³C NMR spectra would confirm the presence and connectivity of the aromatic, furan, and methyl protons and carbons.
- Mass Spectrometry (MS): Determines the mass-to-charge ratio of the molecule, which should correspond to its molecular weight (132.16 g/mol).^[1] The fragmentation pattern provides further structural clues.
- Infrared (IR) Spectroscopy: Identifies the functional groups present in the molecule. The IR spectrum of **5-Methylbenzofuran** would show characteristic peaks for C-H bonds in the

aromatic and methyl groups, C=C bonds in the aromatic system, and the C-O-C ether linkage of the furan ring.

By correlating the measured physical properties (boiling point, density, etc.) with the structural information from spectroscopic data, a scientist can confidently confirm both the identity and purity of a **5-Methylbenzofuran** sample.

References

- **5-methylbenzofuran**. Stenutz. [Link]
- **5-Methylbenzofuran** | C₉H₈O | CID 33103.
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- To cite this document: BenchChem. [Physical properties of 5-Methylbenzofuran]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b096412#physical-properties-of-5-methylbenzofuran]

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